

# 6,7-Dimethylchromone CAS number and IUPAC name

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## Compound of Interest

Compound Name: 6,7-Dimethylchromone

Cat. No.: B3257415

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## 6,7-Dimethylchromone: A Technical Overview

CAS Number: 288399-56-4[1]

IUPAC Name: 6,7-dimethylchromen-4-one[1]

## Introduction

**6,7-Dimethylchromone** is a heterocyclic organic compound belonging to the chromone family. Chromones, characterized by a benzopyran-4-one structure, are a significant class of compounds in medicinal chemistry and are found in various natural products. While specific in-depth research and documented biological activities for **6,7-Dimethylchromone** are limited in publicly available scientific literature, this guide provides a comprehensive overview based on the known chemistry and biological activities of the broader chromone class and its derivatives. This document is intended for researchers, scientists, and professionals in drug development who are interested in the potential of chromone scaffolds.

## Chemical and Physical Properties

While specific experimental data for **6,7-Dimethylchromone** is not readily available, general properties can be inferred from its structure.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>2</sub>
Molecular Weight	174.19 g/mol
Appearance	Likely a crystalline solid
Solubility	Expected to have low solubility in water and higher solubility in organic solvents.

## Synthesis of Dimethylchromones: A General Approach

The synthesis of dimethylchromones typically follows established methods for chromone synthesis, with variations to introduce the methyl groups at specific positions on the benzene ring. A common and versatile method is the Baker-Venkataraman rearrangement.

## General Experimental Protocol for Dimethylchromone Synthesis

The following protocol outlines a general synthesis route that can be adapted for the preparation of various dimethylchromone isomers, including **6,7-Dimethylchromone**, starting from the appropriately substituted 2-hydroxyacetophenone.

- **Starting Material Preparation:** The synthesis would commence with 1-(2-hydroxy-4,5-dimethylphenyl)ethan-1-one.
- **Acylation:** The hydroxyl group of the substituted 2-hydroxyacetophenone is acylated, typically using an acid chloride or anhydride (e.g., benzoyl chloride) in the presence of a base like pyridine. This forms an ester.
- **Baker-Venkataraman Rearrangement:** The resulting ester is then treated with a strong base, such as potassium hydroxide or sodium hydride, in a suitable solvent like pyridine or dimethyl sulfoxide (DMSO). This promotes an intramolecular Claisen condensation, known as the Baker-Venkataraman rearrangement, to form a 1,3-diketone.

- **Cyclization:** The intermediate 1,3-diketone is subsequently cyclized under acidic conditions (e.g., using sulfuric acid or acetic acid) to yield the final dimethylchromone product.
- **Purification:** The crude product is purified using standard laboratory techniques such as recrystallization or column chromatography to obtain the pure **6,7-Dimethylchromone**.

## Biological Activities of Chromone Derivatives

While specific biological data for **6,7-Dimethylchromone** is scarce, the chromone scaffold is a well-established pharmacophore with a broad range of biological activities. Research on various chromone derivatives has revealed significant potential in several therapeutic areas.

Biological Activity	Description
Anticancer	Certain chromone derivatives have demonstrated cytotoxic effects against various cancer cell lines. The mechanisms often involve the inhibition of protein kinases, such as CK2, which are crucial for cancer cell proliferation and survival.
Anti-inflammatory	Chromone derivatives have been shown to possess anti-inflammatory properties. This activity is often attributed to the inhibition of inflammatory mediators and enzymes.
Antifungal	Several synthetic chromone derivatives have been evaluated for their fungicidal activity against various plant and human pathogenic fungi.
Antiviral	The chromone nucleus is present in some compounds with reported antiviral activities.
Enzyme Inhibition	Chromones are known to inhibit a variety of enzymes, which contributes to their diverse pharmacological effects.

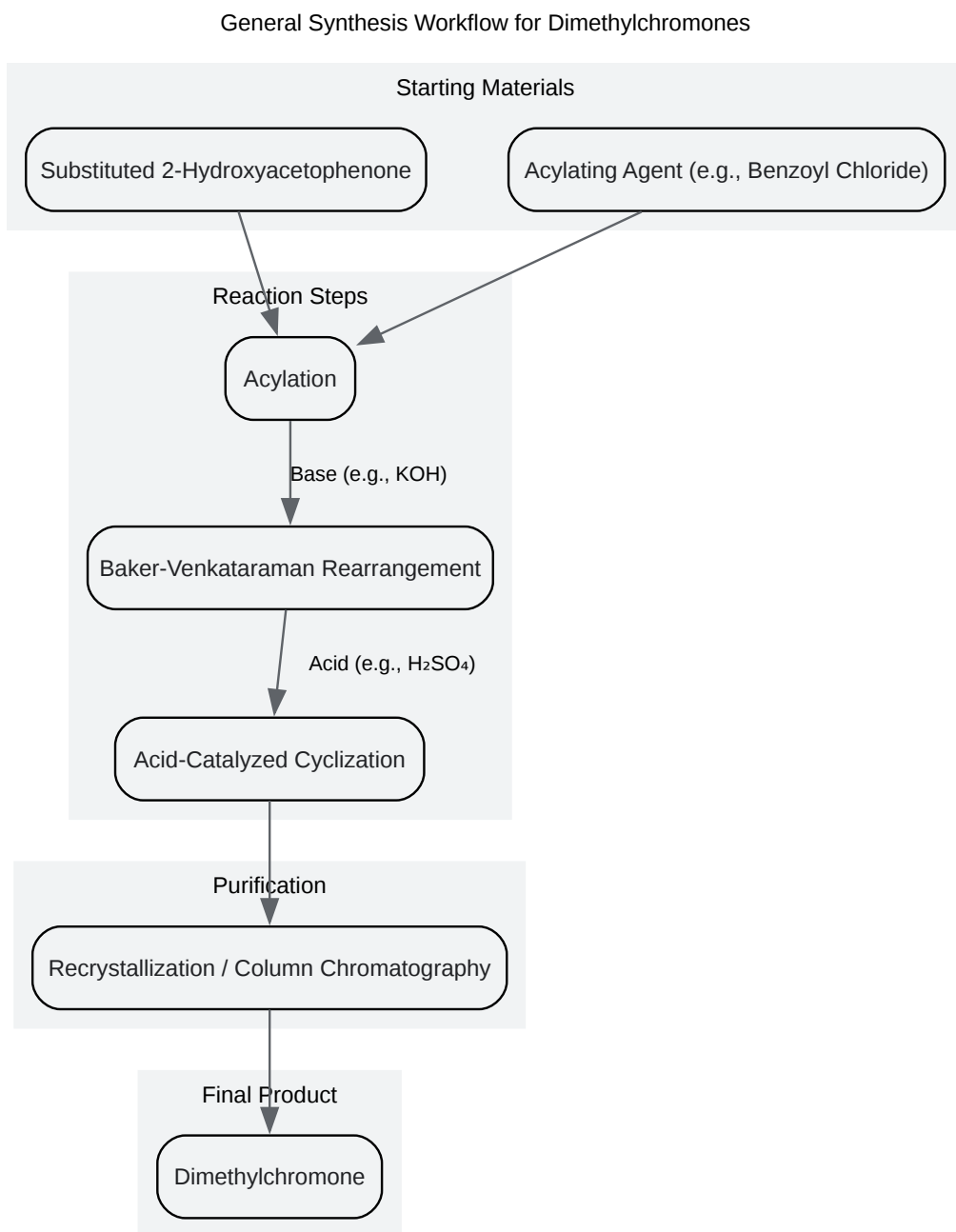
It is important to note that the specific biological activity and potency of a chromone derivative are highly dependent on the nature and position of the substituents on the benzopyran-4-one core.

## Signaling Pathways and Mechanisms of Action of Chromone Derivatives

Direct evidence for signaling pathways modulated by **6,7-Dimethylchromone** is not available. However, studies on other chromone derivatives have implicated several key cellular signaling pathways. For instance, some chromone-based anticancer agents have been shown to interact with and inhibit protein kinase CK2. Inhibition of CK2 can disrupt downstream signaling pathways involved in cell cycle progression and apoptosis, such as the Akt and PARP/Survivin pathways.

## Experimental Workflows and Logical Relationships

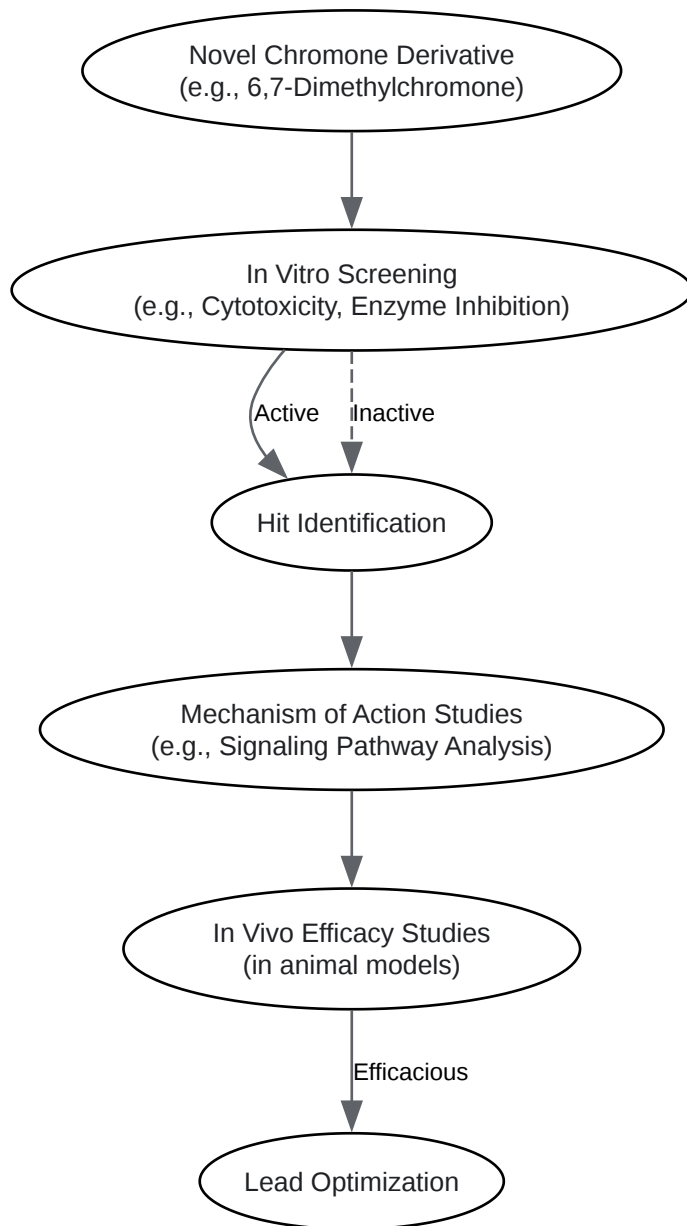
To provide a conceptual understanding, the following diagrams illustrate a general workflow for the synthesis and a logical relationship for the potential biological investigation of dimethylchromones.



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Caption: General Synthesis Workflow for Dimethylchromones.

Logical Flow for Biological Evaluation of a Novel Chromone

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Caption: Logical Flow for Biological Evaluation.

## Conclusion

**6,7-Dimethylchromone** represents a specific molecule within the vast and pharmacologically significant class of chromones. While detailed experimental data and biological activity profiles for this particular isomer are not extensively documented in current scientific literature, the foundational knowledge of chromone chemistry and pharmacology provides a strong basis for future investigation. The general synthetic routes are well-established, and the diverse biological activities exhibited by other chromone derivatives suggest that **6,7-Dimethylchromone** could hold potential for further exploration in drug discovery and development. Researchers are encouraged to use the general methodologies and conceptual frameworks presented in this guide as a starting point for their investigations into this and other related chromone compounds.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
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